

"orthogonality of N-(3-aminopyridin-4-yl)benzamide's biological effects"

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Compound of Interest

Compound Name: *N*-(3-aminopyridin-4-yl)benzamide

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An in-depth analysis of available scientific literature reveals a significant lack of specific data for the biological effects of **N-(3-aminopyridin-4-yl)benzamide**. While the broader class of benzamides is known for a wide range of biological activities, including roles as PARP and TYK2 inhibitors, and possessing antimicrobial and antitumor properties, information detailing the specific activities of this particular compound is not present in the reviewed literature. This absence of data prevents a direct comparison with other compounds and the creation of a detailed guide on the orthogonality of its biological effects as requested.

General Biological Activities of Related Benzamide Scaffolds:

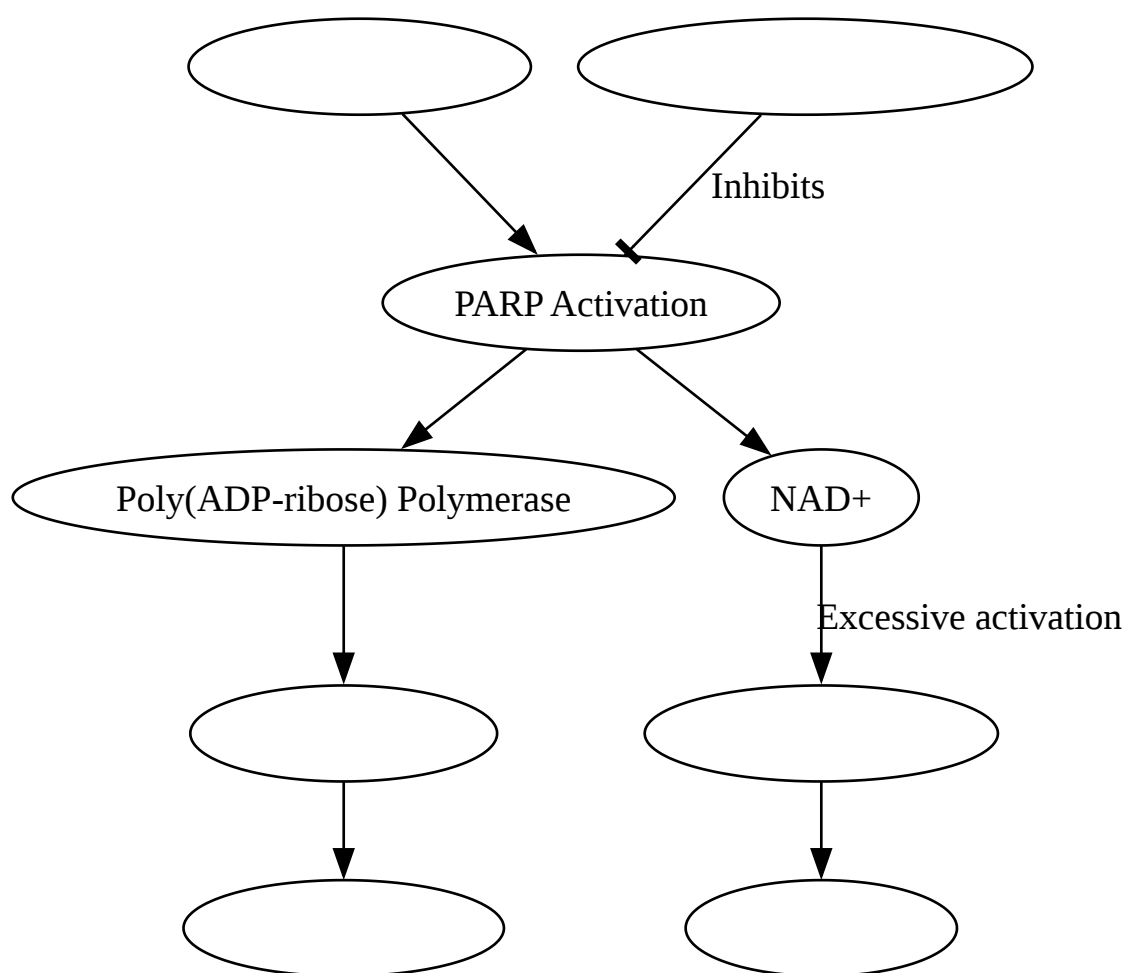
To provide context, various substituted benzamides have been investigated for their therapeutic potential. Below is a summary of the activities of structurally related compounds.

Table 1: Biological Activities of Various Benzamide Derivatives

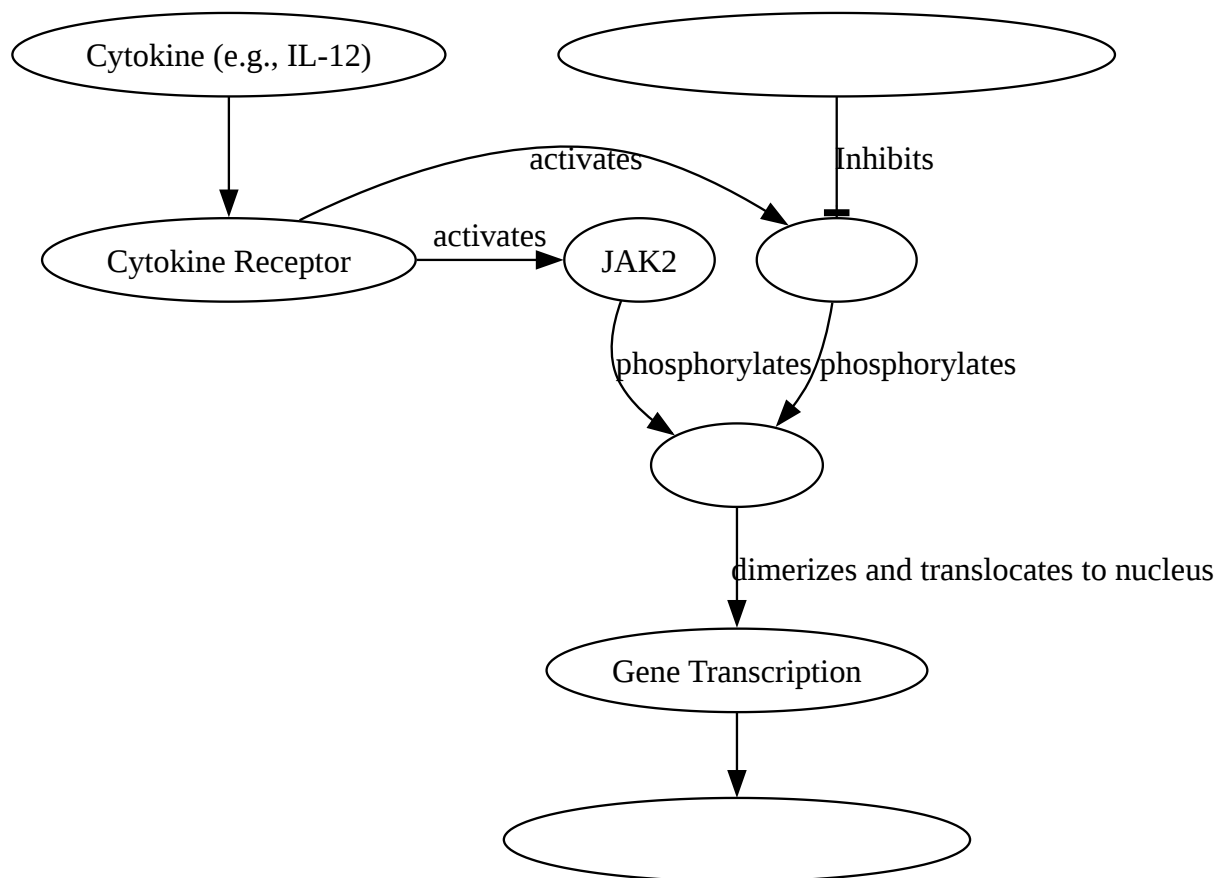
Compound Class	Primary Target/Activity	Therapeutic Area
3-Aminobenzamide	Poly (ADP-ribose) polymerase (PARP) inhibitor[1]	Neuroprotection[2], Ischemia/Reperfusion Injury[1]
4-Aminopyridine Benzamides	Tyrosine kinase 2 (TYK2) inhibitors[3][4]	Autoimmune diseases
N-Substituted Benzamides	Histone deacetylase (HDAC) inhibitors	Oncology[5]
Benzamide-derived Chalcones	Antimicrobial, Antioxidant	Infectious diseases
Benzamides with 1,2,4-Oxadiazole	Insecticidal, Fungicidal	Agrochemicals[6]

Signaling Pathways of Related Benzamide Classes

The diverse biological effects of benzamide derivatives stem from their interaction with various signaling pathways. For instance, as PARP inhibitors, they play a crucial role in DNA repair and cell death pathways. As TYK2 inhibitors, they modulate cytokine signaling involved in the immune response.



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Experimental Protocols

While specific protocols for **N-(3-aminopyridin-4-yl)benzamide** are unavailable, the following are general methodologies used to assess the biological activities of related benzamide compounds.

PARP Inhibition Assay

Objective: To determine the in vitro inhibitory activity of a compound against PARP enzymes.

Methodology:

- Enzyme and Substrate Preparation: Recombinant human PARP1 enzyme is used. Biotinylated NAD⁺ serves as the substrate.

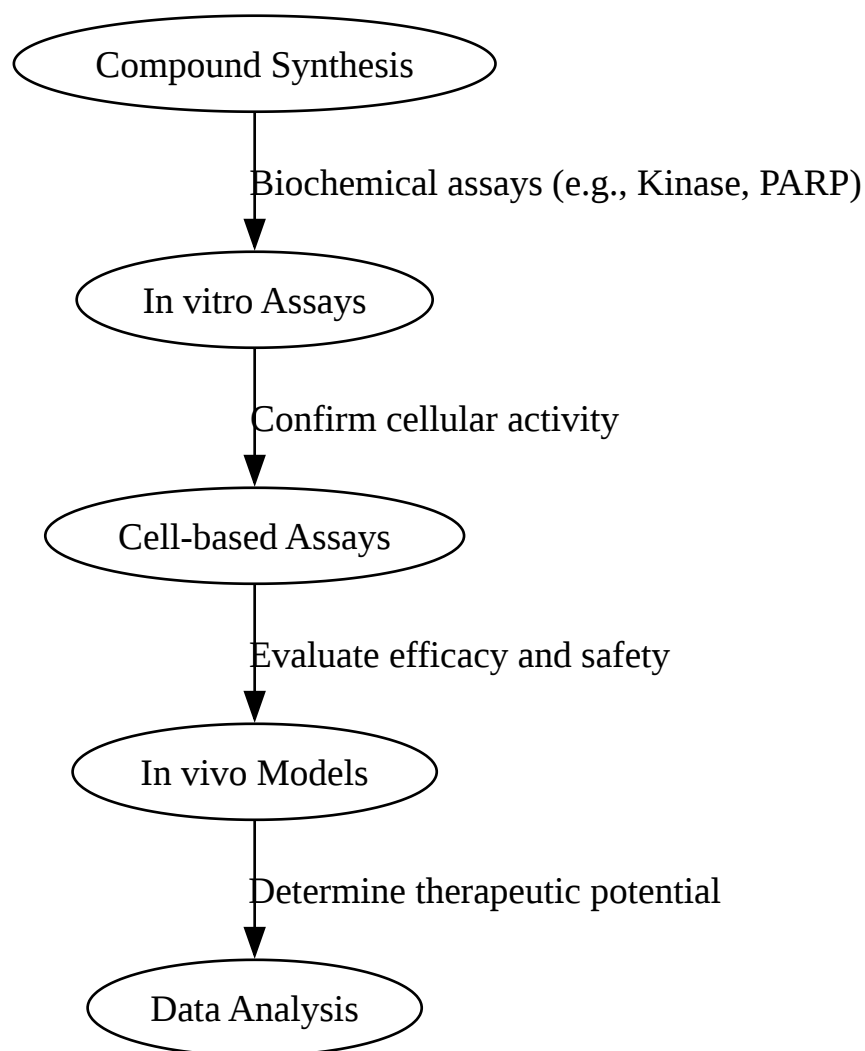
- **Reaction:** The test compound is incubated with PARP1 enzyme, activated DNA (e.g., calf thymus DNA), and the reaction buffer.
- **Initiation:** The reaction is initiated by the addition of biotinylated NAD⁺.
- **Detection:** The amount of incorporated biotinylated ADP-ribose onto histone proteins is quantified using a colorimetric or chemiluminescent assay.
- **Data Analysis:** IC₅₀ values are calculated by plotting the percentage of inhibition against the logarithm of the compound concentration.

TYK2 Kinase Assay

Objective: To measure the inhibitory effect of a compound on TYK2 kinase activity.

Methodology:

- **Enzyme and Substrate:** Recombinant human TYK2 kinase domain is used with a synthetic peptide substrate.
- **Reaction:** The test compound is pre-incubated with the TYK2 enzyme in a kinase buffer.
- **Initiation:** The kinase reaction is started by adding ATP.
- **Detection:** The level of substrate phosphorylation is measured, often using a fluorescence-based method (e.g., LanthaScreen™).
- **Data Analysis:** IC₅₀ values are determined from the dose-response curve of the compound.



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In conclusion, a comprehensive comparison guide on the orthogonality of **N-(3-aminopyridin-4-yl)benzamide**'s biological effects cannot be constructed due to the current lack of specific experimental data for this compound in the public domain. The information provided serves as a guide to the potential activities of this molecule based on the known biological effects of structurally related benzamide compounds. Further research is required to elucidate the specific biological profile of **N-(3-aminopyridin-4-yl)benzamide**.

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- To cite this document: BenchChem. ["orthogonality of N-(3-aminopyridin-4-yl)benzamide's biological effects"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2454688#orthogonality-of-n-3-aminopyridin-4-yl-benzamide-s-biological-effects]

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